

Health and Safety Technical Guide: 2,6-Dimethylpyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Dimethylpyridine

Cat. No.: B142122

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical health and safety information for **2,6-Dimethylpyridine** (also known as 2,6-Lutidine), a common reagent and intermediate in organic synthesis. The following sections detail the hazards, handling procedures, and emergency responses associated with this compound, presented in a format tailored for laboratory and drug development settings.

GHS Hazard Identification and Classification

2,6-Dimethylpyridine is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).^[1] The primary hazards are associated with its flammability and its effects on human health upon exposure.

GHS Pictograms:

- Flame: Indicates a flammable liquid and vapor.
- Exclamation Mark: Indicates that the substance may cause less serious health effects, such as skin and eye irritation, or may be harmful if swallowed.

Signal Word: Warning^[1]

Hazard Statements:^[1]^[2]

- H226: Flammable liquid and vapor.
- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements: A comprehensive list of precautionary statements is provided in the table below, covering prevention, response, storage, and disposal.

Quantitative Data Summary

The following tables summarize the key quantitative data for **2,6-Dimethylpyridine**, facilitating easy reference for risk assessment and experimental planning.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₉ N	[3][4]
Molar Mass	107.15 g/mol	[3][4][5]
Appearance	Colorless to pale yellow, oily liquid	[3][4][5][6]
Odor	Pungent, pyridine-like	[3][5][6]
Melting Point	-6 °C (21 °F)	[3][7]
Boiling Point	143-145 °C (289-293 °F)	[3][6][7]
Flash Point	33 °C (91.4 °F)	[3][5]
Density	0.92 g/mL at 25 °C	[1][7]
Solubility in Water	Slightly soluble	[3][7]
Vapor Density	3.7 (Air = 1)	[5][7]
log Pow (Partition Coefficient)	1.7	[2]

Table 2: Toxicological Data

Test	Species	Route	Value	Source
LD50	Rat	Oral	400 mg/kg	[1]
LD50	Rabbit	Dermal	> 1,000 mg/kg	[1]
EC50	Tetrahymena pyriformis	-	694 mg/l (72 h)	
EC50	Photobacterium phosphoreum	-	117 mg/l (30 min)	

Table 3: Exposure Limits

Agency	Limit	Source
OSHA PEL	No data available	[1]
NIOSH REL	No data available	[1]
ACGIH TLV	No data available	[1]

Experimental Protocols

Detailed experimental protocols for the toxicological data cited above are not available in the referenced safety data sheets. Toxicological studies are typically conducted following standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD). For instance, an acute oral toxicity study (like the rat LD50) would generally follow OECD Guideline 420, 423, or 425, which involve administering the substance to animals and observing for signs of toxicity and mortality over a set period. Similarly, skin and eye irritation studies would likely adhere to OECD Guidelines 404 and 405, respectively. For detailed methodologies, consulting primary research literature is recommended.

Health and Safety Information

First Aid Measures

Immediate medical attention is crucial in case of exposure.[1][8]

- Inhalation: Move the person to fresh air.[1][8] If breathing is difficult, give oxygen.[1] If not breathing, give artificial respiration.[1][8] Seek immediate medical attention.[1]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1] Get medical advice if irritation occurs.[1][9]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Remove contact lenses if present and easy to do.[1] Continue rinsing and seek immediate medical attention from an ophthalmologist.
- Ingestion: Do NOT induce vomiting.[1] Rinse mouth with water.[1] If the person is conscious, give two glasses of water to drink. Never give anything by mouth to an unconscious person.

[1] Call a poison center or doctor immediately.[1][9]

Fire-Fighting Measures

2,6-Dimethylpyridine is a flammable liquid and vapor.[1][2][9] Vapors are heavier than air and may travel to a source of ignition and flash back.[10]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][10]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[10]
- Specific Hazards: Combustion may produce toxic gases, including carbon oxides and nitrogen oxides.[1] Containers may explode when heated.[8][10]
- Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][8]

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[1] Do not breathe vapors or mist.[1] Use only in a well-ventilated area, preferably in a fume hood.[1][9] Keep away from heat, sparks, and open flames.[1][9][10] Take precautionary measures against static discharge.[1] Ground and bond containers when transferring material.[10] Use non-sparking tools.[1][9]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances.[3][9][10] Keep away from sources of ignition.[3][10] Store in a flammables-designated area.[10] The compound is hygroscopic and may be air-sensitive; protect from moisture.[2][7][8]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical splash-resistant safety glasses or goggles with side protection.[1] A face shield may be appropriate for certain operations.[1]
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber).[1] Wear a laboratory coat and closed-toed shoes.[1]

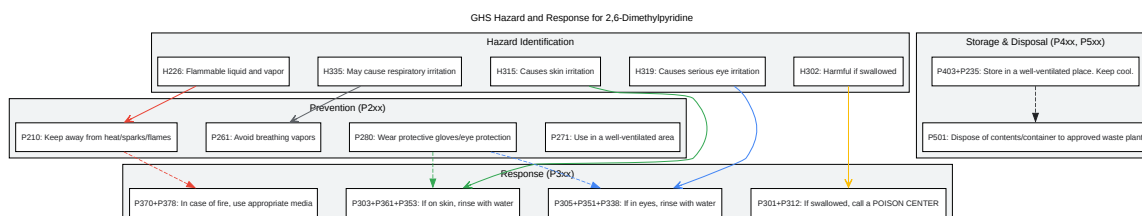
- Respiratory Protection: If engineering controls do not maintain airborne concentrations below recommended exposure limits, a NIOSH/MSHA-approved respirator is recommended.[1][8][11]

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[1][7]
- Incompatible Materials: Strong oxidizing agents, acids, acid halides, and chloroformates.[1][7]
- Hazardous Decomposition Products: Under fire conditions, may decompose to produce carbon oxides and nitrogen oxides.[1][8]
- Hazardous Reactions: Violent reactions are possible with strong oxidizing agents, acid halides, and acids. Vapor-air mixtures are explosive at intense warming.

Visualizations

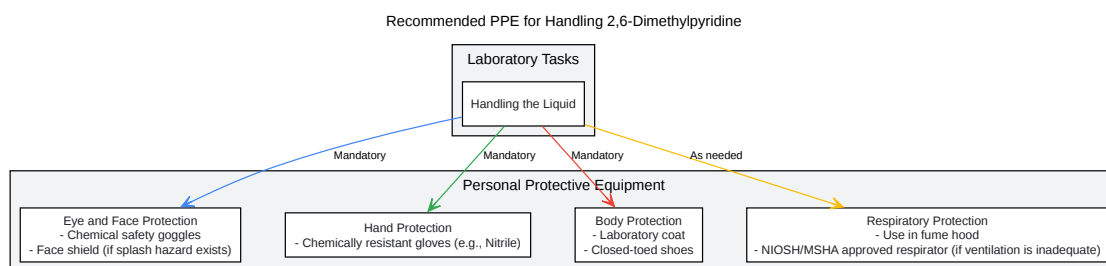
GHS Hazard and Response Workflow



[Click to download full resolution via product page](#)

Caption: GHS Hazard and Response Workflow for **2,6-Dimethylpyridine**.

Recommended Personal Protective Equipment (PPE)



[Click to download full resolution via product page](#)

Caption: Recommended PPE for Handling **2,6-Dimethylpyridine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sds.metasci.ca [sds.metasci.ca]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. 2,6-Dimethylpyridine (2,6-Lutidine) Chemical Properties, Applications, Safety, SDS & Supplier in China [sinochem-nanjing.com]
- 4. 2,6-Lutidine - Wikipedia [en.wikipedia.org]
- 5. 2,6-Lutidine | C₇H₉N | CID 7937 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 6. 2,6-Dimethylpyridine (2,6-Lutidine) Supplier & Manufacturer in China | Properties, Uses, Safety, SDS, Price – Buy High-Purity 2,6-Dimethylpyridine Online [pipzine-chem.com]
- 7. 2,6-Lutidine 2,6-Dimethylpyridine [chembk.com]
- 8. fishersci.com [fishersci.com]
- 9. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 10. 2,6-Dimethylpyridine(108-48-5)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 11. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Health and Safety Technical Guide: 2,6-Dimethylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b142122#health-and-safety-information-for-2-6-dimethylpyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com